

Application Note: Physicochemical Profiling and Fragment-Based Screening of 2-Morpholinecarboxamide HCl

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary & Scientific Rationale

This application note outlines a rigorous protocol for evaluating **2-Morpholinecarboxamide hydrochloride** as a lead fragment in early-stage drug discovery. While often utilized as a synthetic intermediate, the morpholine-2-carboxamide scaffold represents a "privileged structure" in medicinal chemistry, frequently serving as the pharmacophore core for inhibitors of PI3K, mTOR, and glutamine metabolism enzymes.

Why this protocol? Unlike potent nanomolar drugs, this molecule is a fragment. It likely exhibits low affinity (

in the high

M to mM range) but high ligand efficiency. Standard inhibitory assays often fail to detect its activity due to sensitivity limits or solubility artifacts. This guide prioritizes Surface Plasmon Resonance (SPR) for biophysical validation and a high-concentration Enzymatic Assay to

confirm functional inhibition, ensuring that "activity" is distinguished from non-specific aggregation or pH interference.

Pre-Formulation & Quality Control (QC)

Before biological testing, the integrity of the hydrochloride salt must be verified. Free base conversion can occur in unbuffered aqueous solutions, altering solubility and lipophilicity (

).

Compound Preparation[1][2][3][4][5][6]

- Stock Solution: Dissolve 2-Morpholinecarboxamide HCl in DMSO to 100 mM.
 - Note: The HCl salt is highly water-soluble, but DMSO is preferred for library consistency.
- Storage: Aliquot into amber glass vials; store at -20°C. Avoid freeze-thaw cycles >3 times.

Kinetic Solubility Assessment

Fragments must be soluble at high concentrations (>1 mM) for screening.

Protocol:

- Prepare a 10 mM stock in DMSO.
- Spike into PBS (pH 7.4) to final concentrations of 10, 100, 500, and 1000

M (2% DMSO final).

- Incubate for 24 hours at 25°C with shaking.
- Filter (0.45 μ m PVDF) and analyze filtrate via HPLC-UV (210 nm).

- Pass Criteria: Solubility > 500

M in PBS.

Phase I: Biophysical Validation (SPR)

Objective: Determine direct target engagement and dissociation constants (

). Rationale: Fragments often have fast off-rates (

) that are undetectable in equilibrium-based biochemical assays. SPR provides real-time binding kinetics.

Experimental Setup

- Instrument: Biacore 8K or equivalent.
- Sensor Chip: CM5 (Carboxymethylated dextran).
- Ligand (Target): Immobilize generic kinase domain (e.g., PI3K) or metabolic enzyme via Amine Coupling to ~3000 RU.
- Analyte: 2-Morpholinecarboxamide HCl.[\[1\]](#)[\[2\]](#)

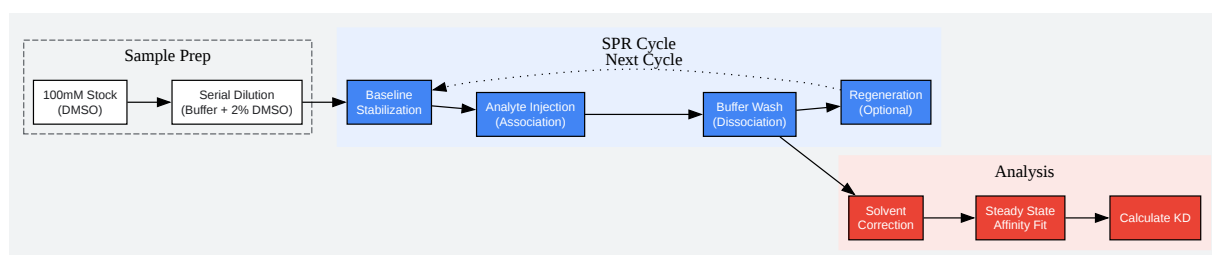
SPR Protocol Steps

- Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% Surfactant P20, pH 7.4).
 - Critical: Add 2% DMSO to match analyte solvent.
- Solvent Correction: Perform DMSO calibration (1.5% to 2.5%) to correct for bulk refractive index changes.
- Dose Response: Inject analyte at 0, 15.6, 31.2, 62.5, 125, 250, 500, and 1000 M.
 - Contact Time: 60 seconds (association).
 - Dissociation Time: 120 seconds.
 - Flow Rate: 30 L/min.

Data Analysis

Fit data to a 1:1 Steady State Affinity model. Do not attempt kinetic fitting (

) if the sensorgram is "square-wave" (indicating extremely fast kinetics), which is typical for this fragment size.



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Figure 1: SPR Workflow for Fragment Screening. The cycle emphasizes solvent correction, critical for detecting low-molecular-weight binders.

Phase II: Functional Efficacy (Enzymatic Assay)

Objective: Confirm that binding results in functional inhibition. Context: Morpholine carboxamides often target the ATP-binding pocket of kinases. This protocol uses a generic ADP-Glo™ Kinase Assay (Promega) format.

Assay Conditions

Parameter	Setting
Enzyme Conc.	(determined via titration)
ATP Conc.	(apparent)
Substrate	Generic peptide (e.g., Poly Glu:Tyr)
Test Conc.	1 mM top conc, 1:3 serial dilution (8 points)
Control	Staurosporine (Positive), DMSO (Negative)

Protocol

- Reaction Assembly: In a 384-well white plate, add:
 - 2
L of 2-Morpholinecarboxamide HCl (diluted in buffer).
 - 2
L of Enzyme solution.
 - Incubate 15 mins at RT (allows fragment to occupy pocket).
- Initiation: Add 1
L of ATP/Substrate mix.
- Reaction: Incubate for 60 mins at RT.
- Detection:
 - Add 5
L ADP-Glo™ Reagent (stops reaction, consumes remaining ATP).
 - Incubate 40 mins.

- Add 10

L Kinase Detection Reagent (converts ADP to ATP -> Luciferase).
- Incubate 30 mins.
- Read: Measure Luminescence (RLU).

Data Interpretation

Calculate Percent Inhibition:

- Success Criteria: Valid hit if

or

inhibition at 1 mM.

Phase III: ADME & Toxicity Profiling

Objective: Ensure the fragment is not a "pan-assay interference compound" (PAINS) or generally cytotoxic.

Cytotoxicity (MTT Assay)

- Cell Line: HEK293 (Kidney) or HepG2 (Liver).
- Protocol: Treat cells with 500

M compound for 48 hours.
- Requirement: Cell viability must remain >80%. If viability drops significantly, the "efficacy" in Phase II may be due to protein denaturation or non-specific toxicity.

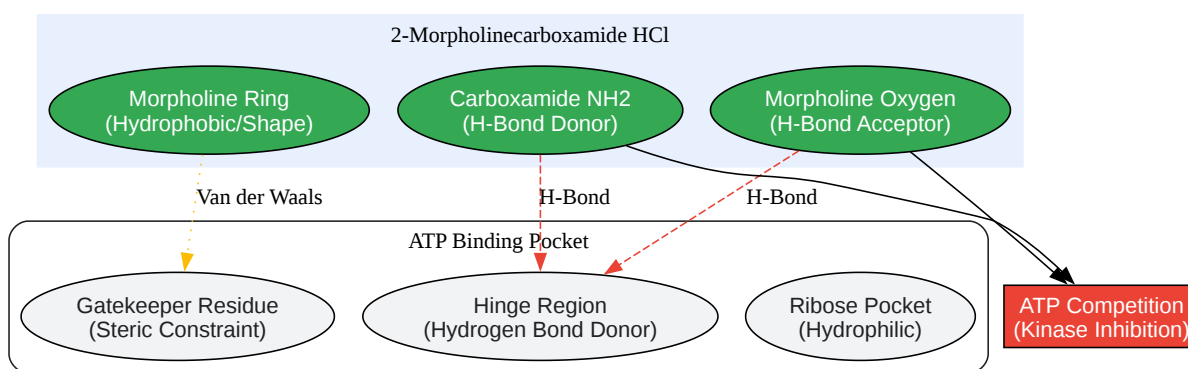
Artificial Membrane Permeability (PAMPA)

- Goal: Assess potential for oral bioavailability (morpholines generally improve this).
- Method: Parallel Artificial Membrane Permeability Assay at pH 7.4.
- Target:

(High permeability).

Mechanism of Action Visualization

The following diagram illustrates the hypothetical interaction of the morpholine scaffold within a kinase ATP-binding pocket, guiding the rationale for the assays above.



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Figure 2: Pharmacophore mapping of 2-Morpholinecarboxamide. The morpholine oxygen and carboxamide nitrogen typically form a "hinge-binding" motif essential for kinase inhibition.

References

- Kourounakis, A. P., et al. (2020).[3] "Morpholine as a Privileged Structure: A Review on the Medicinal Chemistry and Pharmacological Activity of Morpholine Containing Bioactive Molecules." Medicinal Research Reviews.
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Sources

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- [2. calpaclab.com \[calpaclab.com\]](#)
- [3. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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